

# BMV109: A Technical Guide to a Pan-Cathepsin Activity-Based Probe

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## Compound of Interest

Compound Name: *BMV109*

Cat. No.: *B12388248*

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## Introduction

Cysteine cathepsins are a family of 11 proteases crucial for cellular homeostasis, with roles in protein degradation, antigen presentation, and apoptosis.[1][2][3] Their activity is tightly regulated, and dysregulation is a key factor in the pathogenesis of diseases like cancer, atherosclerosis, and fibrosis.[1][4] Since the abundance of a protease often fails to correlate with its activity, tools that directly measure enzymatic function are invaluable.[1][5] Activity-based probes (ABPs) are small-molecule tools designed for this purpose, allowing for the monitoring and profiling of protease activity in complex biological systems.[5]

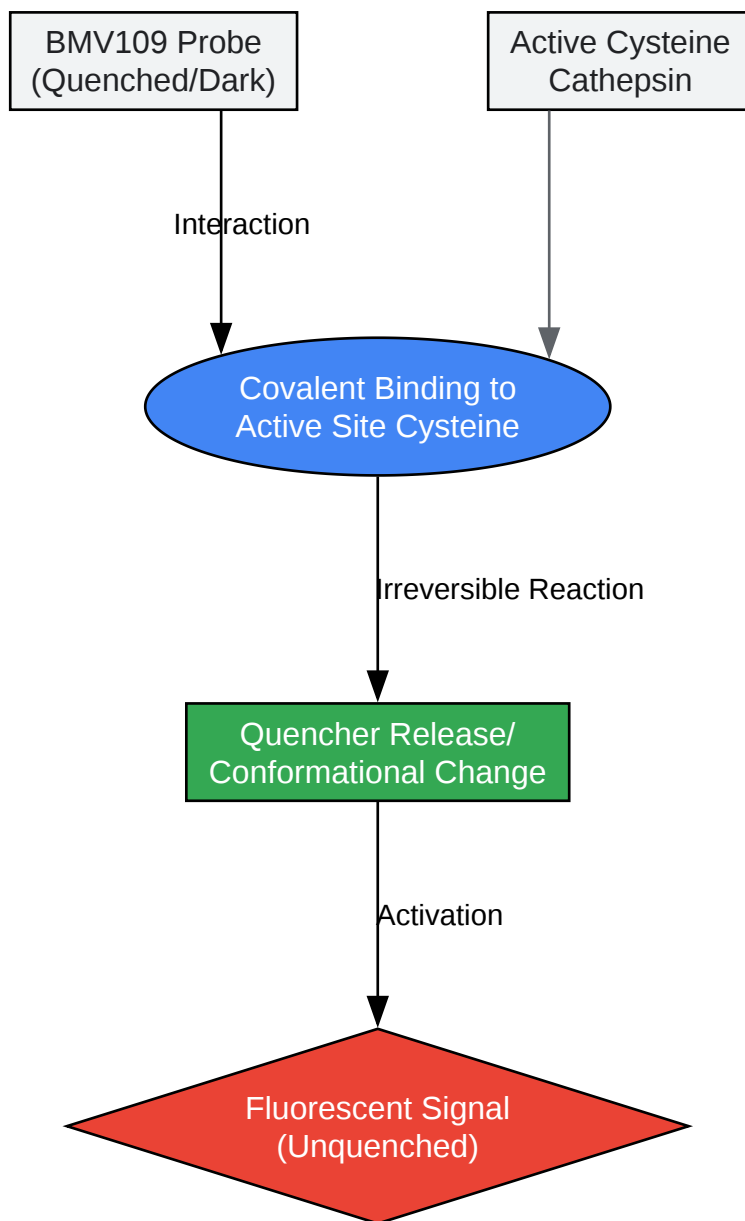
This guide focuses on **BMV109**, an optimized, broad-spectrum quenched fluorescent activity-based probe (qABP) that has emerged as a powerful tool for imaging cysteine cathepsin activity.[1] It offers significant improvements over previous generations of probes, enabling sensitive detection in applications ranging from live-cell microscopy to non-invasive in vivo imaging.[1][6]

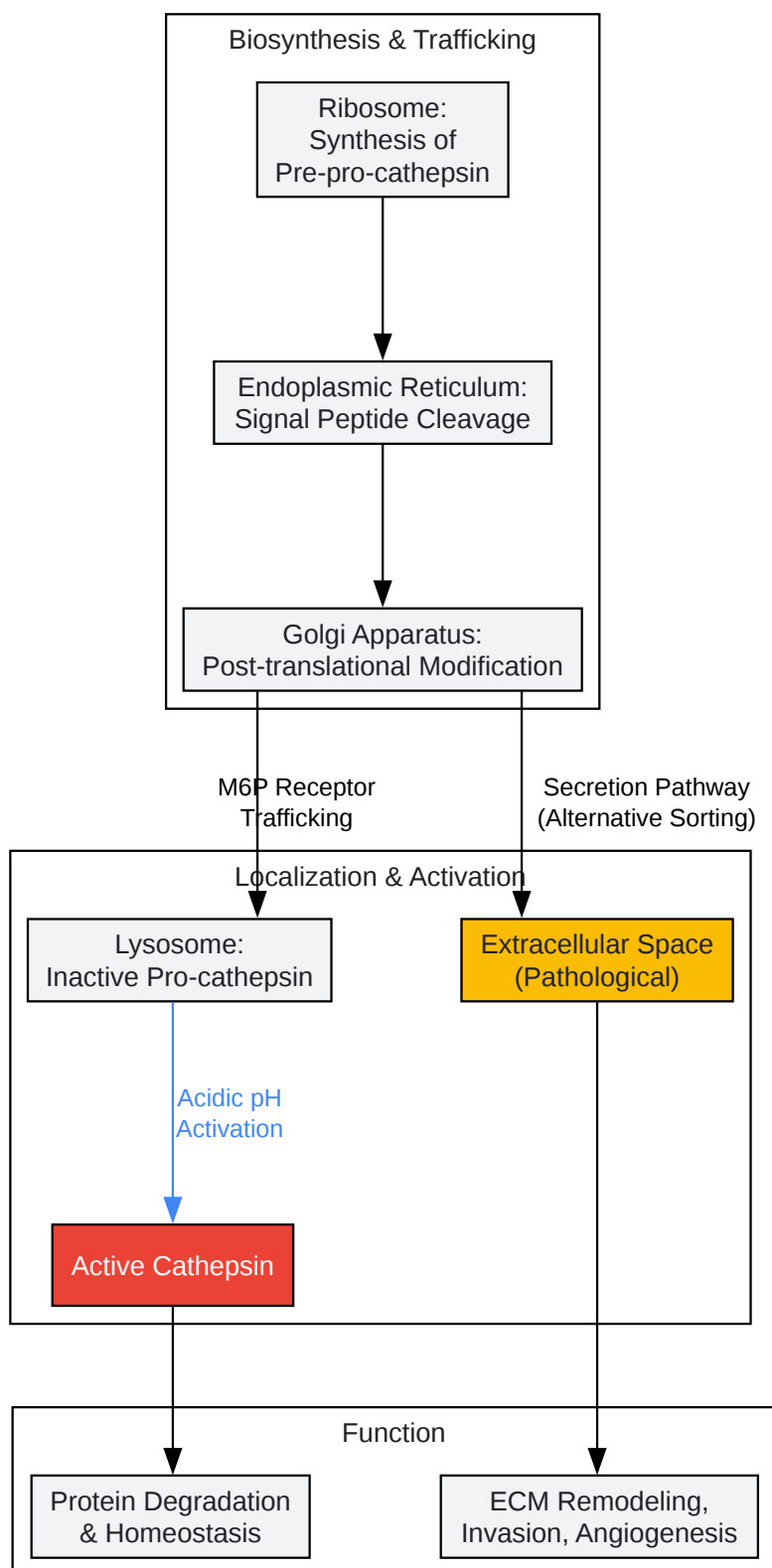
## Core Concepts: Structure and Mechanism of Action

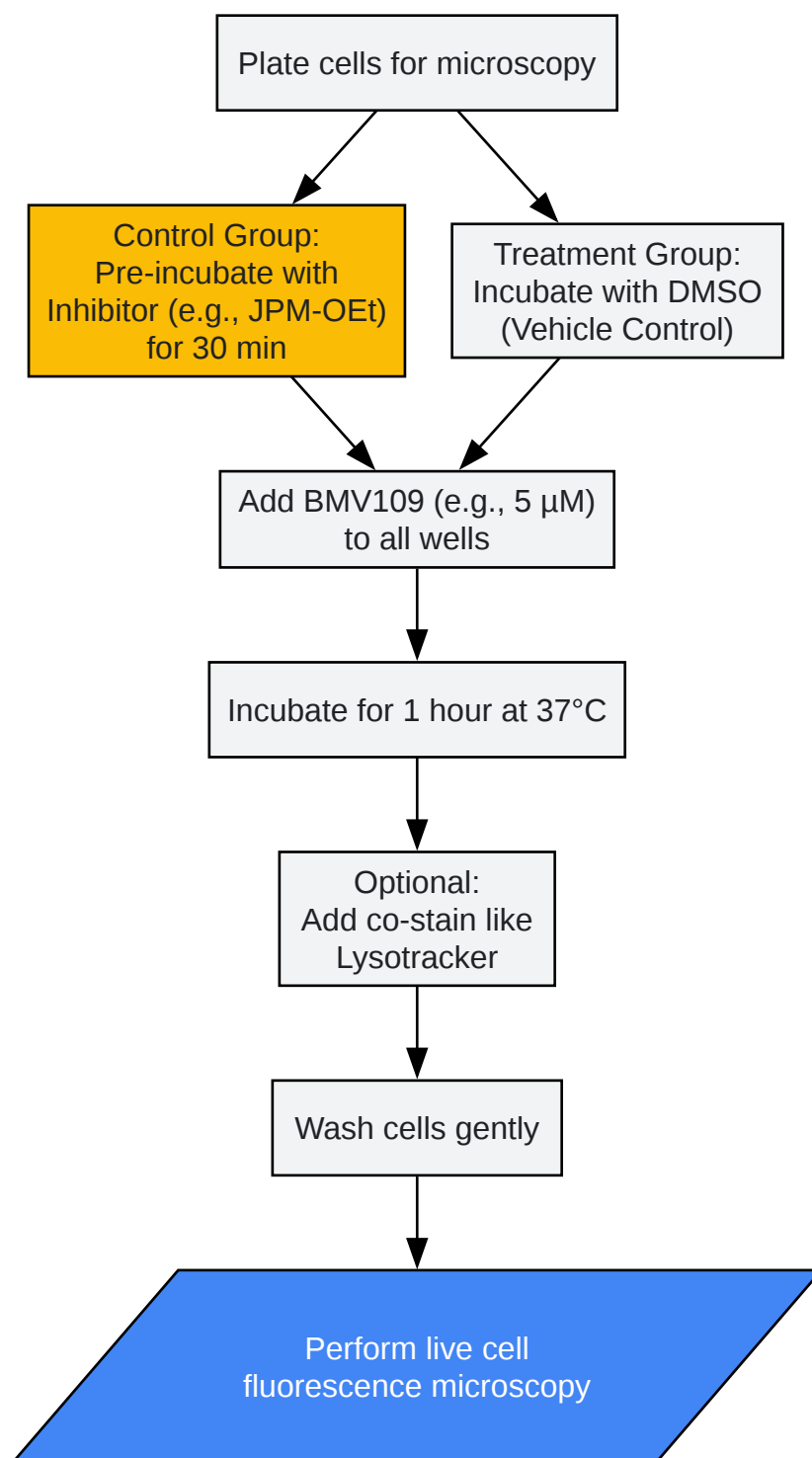
**BMV109** is a sophisticated chemical probe composed of three key components: a reactive "warhead," a fluorophore, and a quencher.[7]

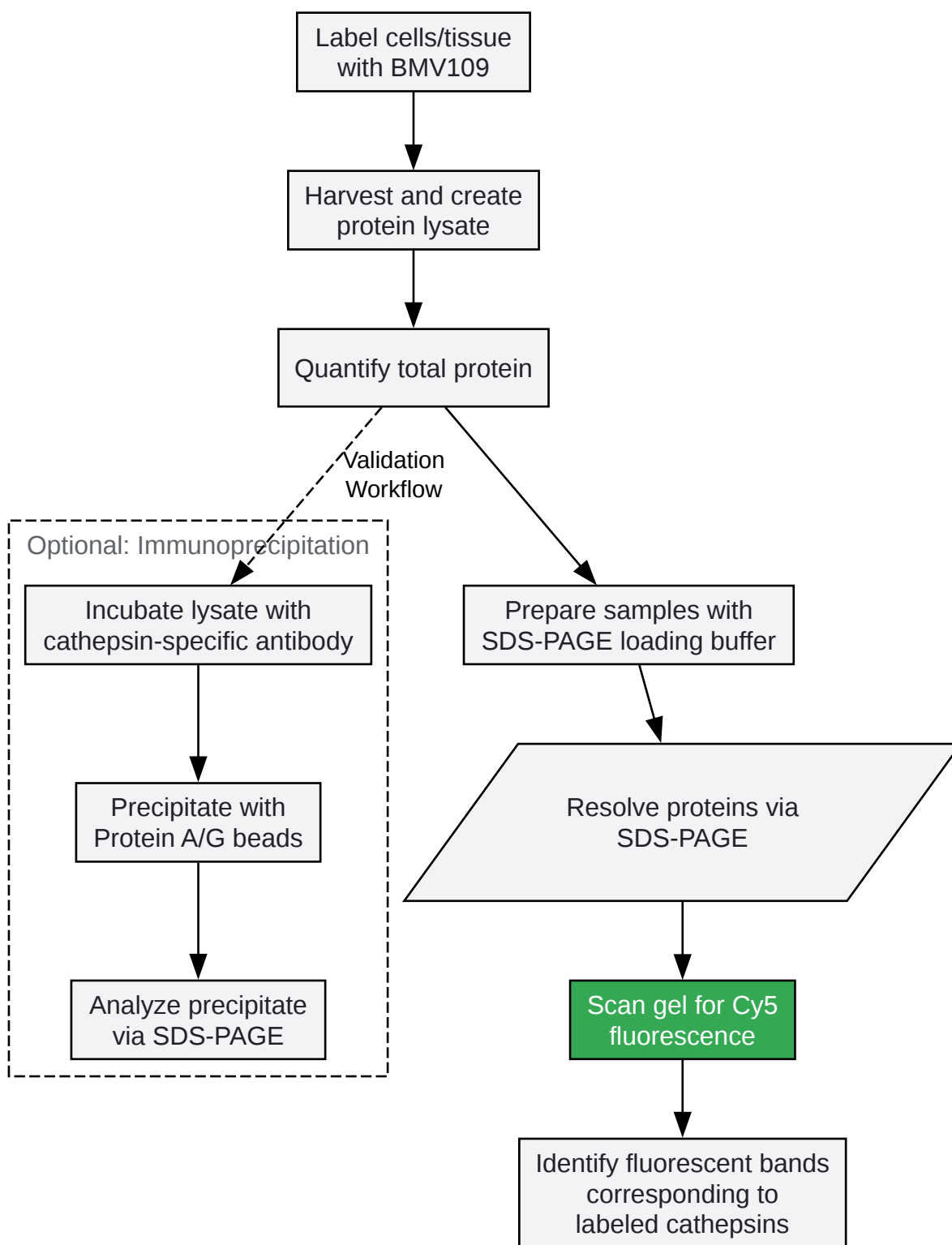
- **Phenoxymethyl Ketone (PMK) Warhead:** This electrophilic group covalently and irreversibly binds to the active site cysteine residue of target cathepsins.[1][6][7] The PMK warhead contributes to the probe's high reactivity and efficacy.[1]
- **Cy5 Fluorophore:** A far-red fluorescent dye that emits a strong signal upon excitation.[6][7]
- **Sulfo-QSY21 Quencher:** This molecule absorbs the energy emitted by the Cy5 fluorophore, keeping the probe intrinsically "dark" or non-fluorescent in its unbound state.[7][8]

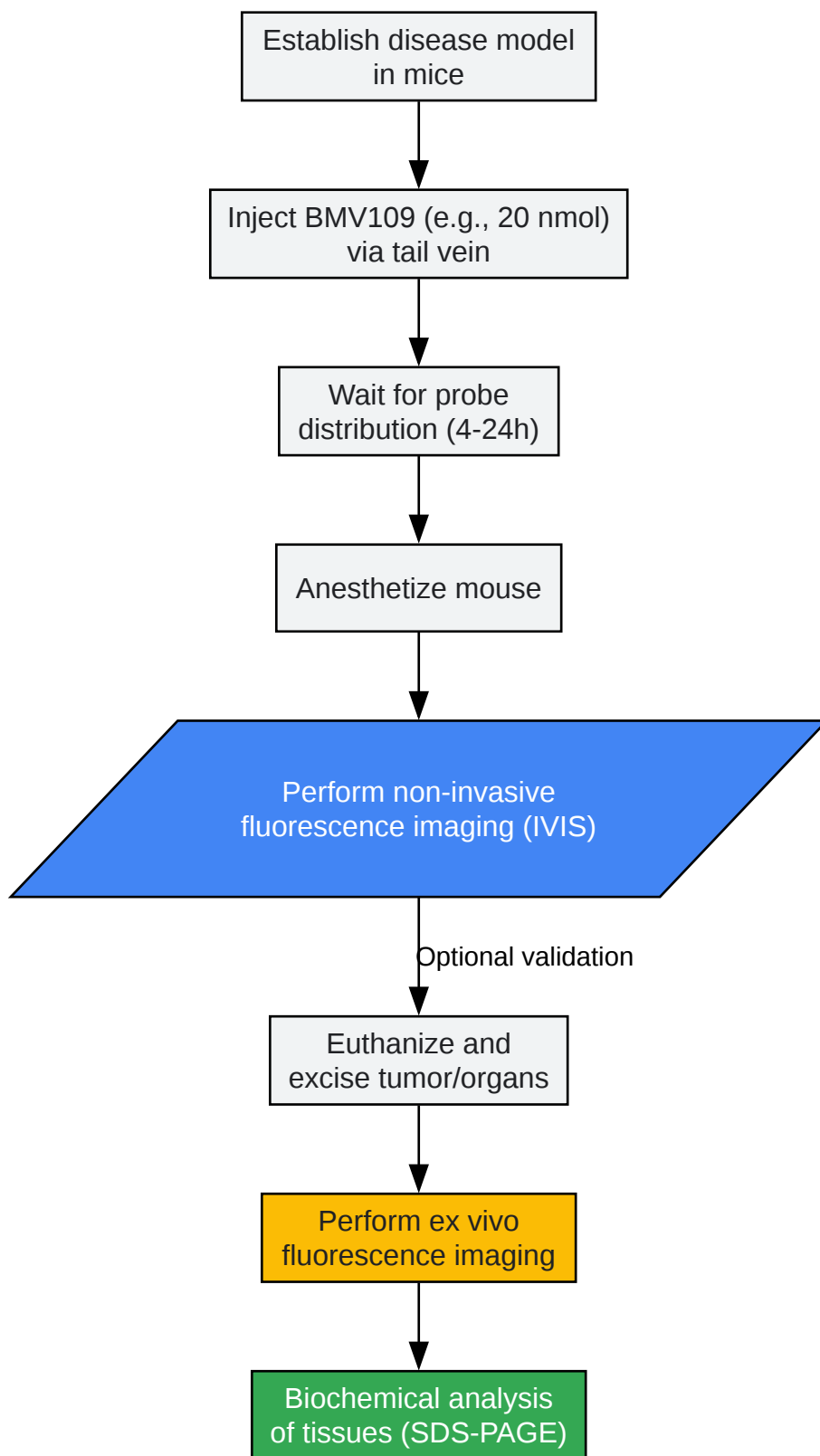
The probe's mechanism is activity-dependent. In its free state, the quencher suppresses the fluorophore. When an active cathepsin attacks the PMK warhead, the probe forms a stable, covalent bond with the enzyme.[1][9] This binding event leads to a conformational change or cleavage that separates the quencher from the fluorophore, resulting in a robust fluorescent signal that is directly proportional to enzyme activity.[7][10]











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